

Application Notes and Protocols for Sodium Undecanoate as a Pharmaceutical Excipient

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Compound of Interest

Compound Name: Sodium undecanoate

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Introduction

Sodium undecanoate, the sodium salt of undecanoic acid, is a medium-chain fatty acid salt that holds significant promise as a versatile excipient in pharmaceutical formulations. Its amphiphilic nature allows it to act as a solubilizing agent, permeation enhancer, and stabilizer, addressing key challenges in drug delivery, particularly for poorly soluble and poorly permeable active pharmaceutical ingredients (APIs). These application notes provide a comprehensive overview of the utility of **sodium undecanoate**, including its physicochemical properties, mechanisms of action, and detailed protocols for its evaluation in preclinical formulation development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **sodium undecanoate** is essential for its effective application in pharmaceutical formulations.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₁ NaO ₂	[1]
Molecular Weight	208.27 g/mol	[1]
Appearance	White to off-white powder	
Solubility	Soluble in water	
Critical Micelle Concentration (CMC)	Not explicitly found for sodium undecanoate. For the closely related sodium decanoate (C10), the CMC is ~25-30 mM. It is anticipated that the CMC of sodium undecanoate (C11) would be slightly lower.	[2][3]

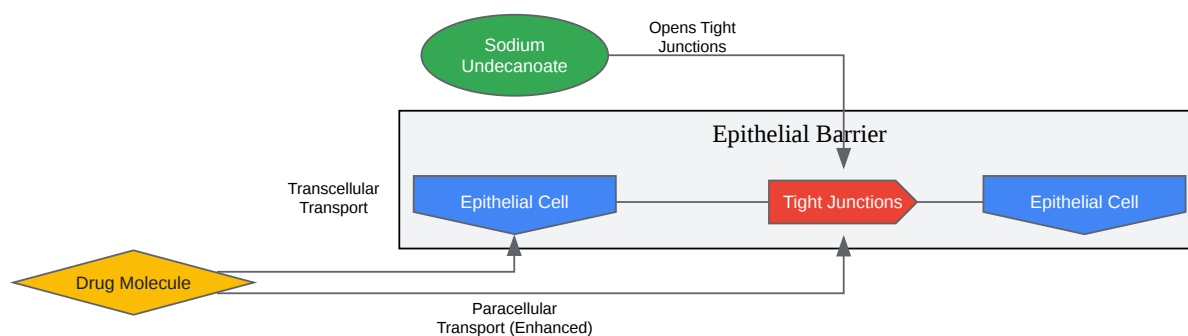
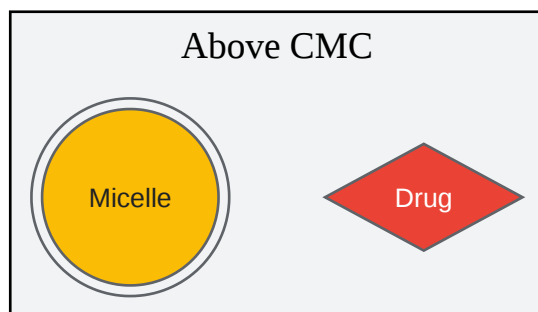
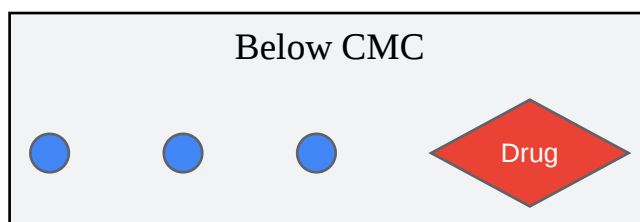
Applications in Pharmaceutical Formulations

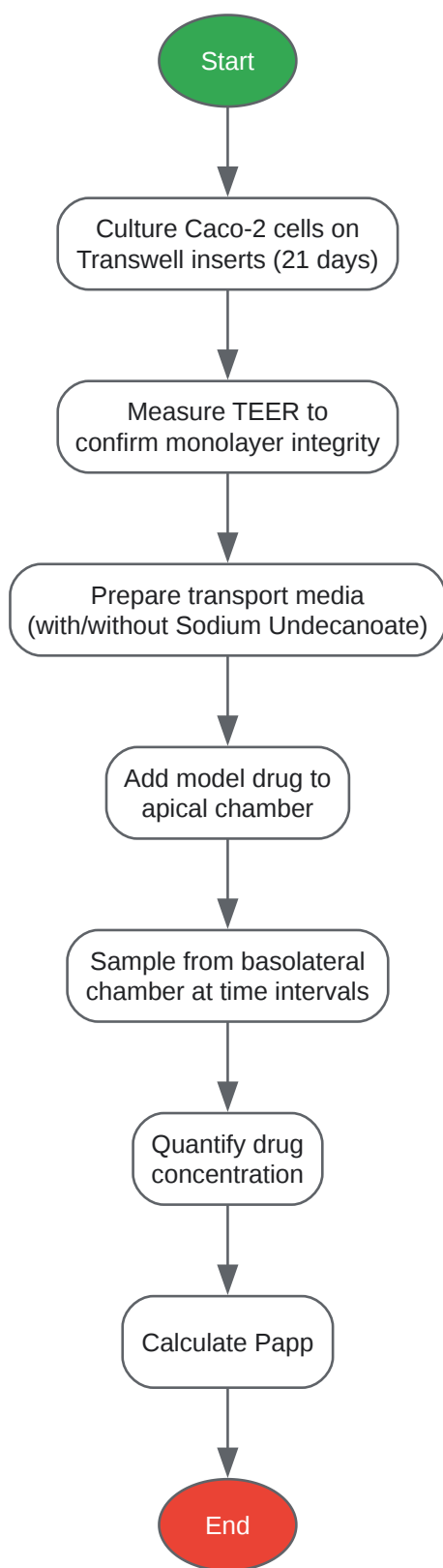
Sodium undecanoate's primary applications in pharmaceutical formulations stem from its ability to enhance the solubility and permeability of drugs.

Solubility Enhancement

For poorly water-soluble drugs, achieving an adequate concentration in the gastrointestinal fluid is a prerequisite for absorption. **Sodium undecanoate**, as a surfactant, can increase the solubility of hydrophobic drugs through micellar solubilization. Above its critical micelle concentration (CMC), **sodium undecanoate** molecules self-assemble into micelles, creating a hydrophobic core where poorly soluble drug molecules can partition, thereby increasing their apparent solubility in the aqueous medium.

Mechanism of Micellar Solubilization





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- 3. Gastrointestinal Permeation Enhancers Beyond Sodium Caprate and SNAC - What is Coming Next? - PMC [pmc.ncbi.nlm.nih.gov]
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